

# Personal protective equipment for handling SIMA phosphoramidite, 6-isomer

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## Compound of Interest

Compound Name: SIMA phosphoramidite, 6-isomer

Cat. No.: B15556972

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## Essential Safety and Handling Guide for SIMA Phosphoramidite, 6-Isomer

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **SIMA phosphoramidite, 6-isomer**. Adherence to these procedures is vital for the safety of laboratory personnel and to ensure the integrity of this chemical reagent.

Researchers, scientists, and drug development professionals should familiarize themselves with this information before working with this compound.

## Chemical and Safety Data

SIMA (dichloro-diphenyl-fluorescein) phosphoramidite, 6-isomer is a fluorescently labeled building block used in oligonucleotide synthesis.[1][2][3][4] It is a hazardous substance requiring careful handling to prevent adverse health effects.[5]

Property	Value	Reference
CAS Number	1411797-05-1	[1]
Molecular Weight	1065.02 g/mol	[1]
Appearance	Solid	[6]
Solubility	Soluble in DMSO, Acetonitrile	[6]
Storage Temperature	-20°C	[2][6][7]

Hazard Statement	Description	Reference
H303	May be harmful if swallowed	<a href="#">[1]</a> <a href="#">[8]</a>
H313	May be harmful in contact with skin	<a href="#">[1]</a> <a href="#">[8]</a>
H315	Causes skin irritation	<a href="#">[6]</a>
H319	Causes serious eye irritation	<a href="#">[6]</a>
H333	May be harmful if inhaled	<a href="#">[1]</a> <a href="#">[8]</a>
H335	May cause respiratory irritation	<a href="#">[6]</a>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling SIMA phosphoramidite to prevent exposure.[\[5\]](#)[\[7\]](#)

PPE Category	Item	Specifications	Reference
Eye/Face Protection	Safety Goggles	Tightly fitting, conforming to EN 166 (EU) or NIOSH (US) standards.	[6][7]
Face Shield	Recommended when there is a splash hazard.	[7]	
Skin Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable option. Gloves must be inspected prior to use and disposed of properly.	[7]
Laboratory Coat	A standard lab coat must be worn.	[7]	
Protective Clothing	Fire/flammable resistant and impervious clothing should be worn.	[6]	
Respiratory Protection	NIOSH-approved Respirator	An N95 or P1 type dust mask should be used if ventilation is inadequate or if dust is generated.	[7]
Self-contained Breathing Apparatus	Necessary in the event of a fire or major spill.	[7]	

## Experimental Protocols

### Safe Handling Protocol

- Preparation: All handling of SIMA phosphoramidite should be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment: Before handling, ensure all required PPE is worn correctly. This includes safety goggles, a lab coat, and chemical-resistant gloves.[\[5\]](#)
- Handling: Avoid direct contact with the skin and eyes.[\[6\]](#) Prevent the formation of dust and aerosols.[\[6\]](#) Use non-sparking tools to avoid ignition sources.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[6\]](#)[\[7\]](#) Wash hands thoroughly after handling the compound.[\[6\]](#)[\[7\]](#)

## Storage Protocol

- Container: Keep the storage container tightly sealed to prevent exposure to moisture and air.[\[5\]](#)[\[7\]](#)
- Conditions: Store in a dry, well-ventilated area at a recommended temperature of -20°C.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Incompatibilities: Protect from heat and store away from oxidizing agents.[\[6\]](#)[\[7\]](#) The material should also be protected from light.[\[2\]](#)[\[9\]](#)

## Spill and Disposal Plan

### Spill Response Protocol

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spilled material with an inert substance such as vermiculite or dry sand.[\[5\]](#)
- Collection: Carefully collect the absorbed material into a sealed, properly labeled container for disposal.[\[5\]](#)
- Decontamination: Decontaminate the affected surface with alcohol.[\[5\]](#)

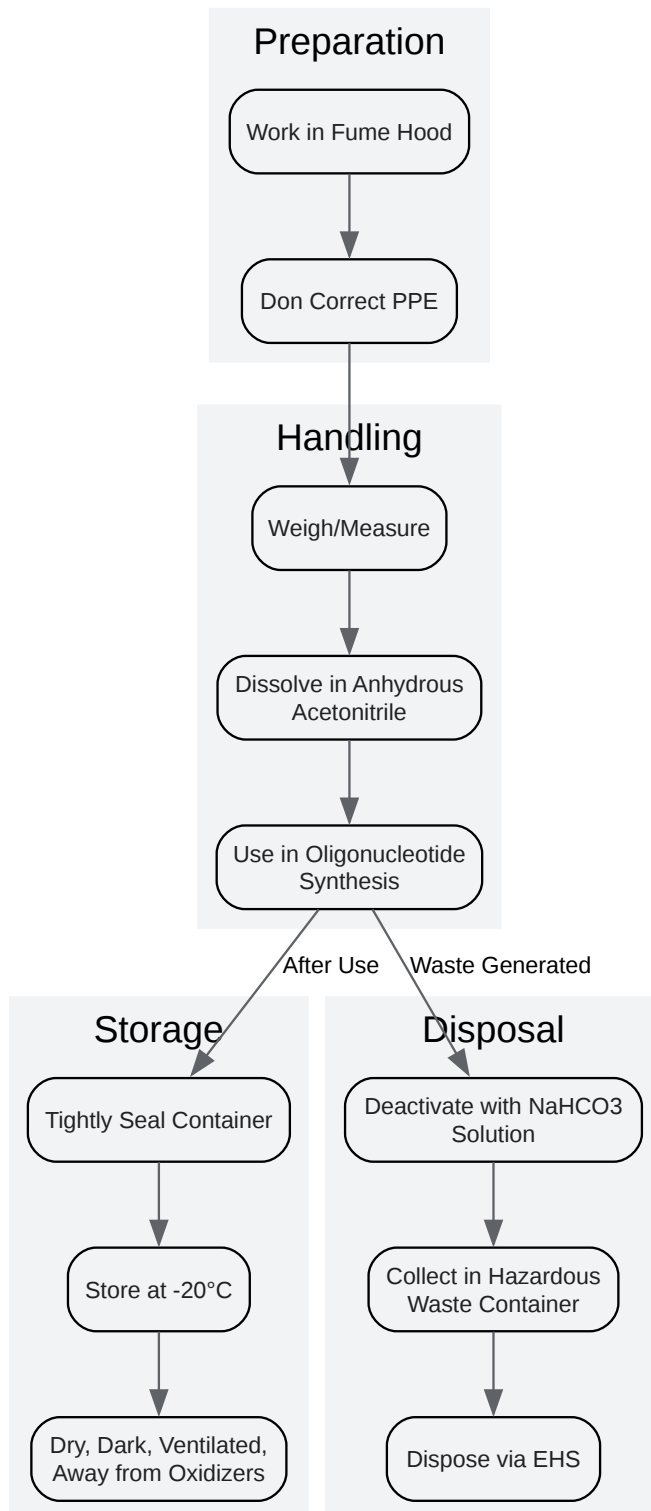
## Waste Disposal Protocol

Phosphoramidite waste is considered hazardous and must be deactivated before disposal.[\[5\]](#)

- Preparation: Perform all deactivation procedures within a chemical fume hood while wearing appropriate PPE.[\[5\]](#)
- Dissolution: For solid waste, dissolve the SIMA phosphoramidite in a minimal amount of anhydrous acetonitrile. For empty containers, rinse with a small volume of anhydrous acetonitrile to dissolve any residue.[\[5\]](#)
- Hydrolysis: Slowly add the acetonitrile solution to a 5% aqueous solution of sodium bicarbonate while stirring. The weak basic condition helps to neutralize acidic byproducts.[\[5\]](#)
- Reaction Time: Allow the mixture to stir at room temperature for at least 24 hours to ensure complete hydrolysis.[\[5\]](#)
- Waste Collection: Transfer the resulting aqueous mixture to a designated and properly labeled hazardous waste container.[\[5\]](#)
- Final Disposal: The sealed hazardous waste container must be disposed of through the institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[\[5\]](#) Do not pour the chemical waste down the drain or dispose of it in the regular trash.[\[5\]](#)[\[7\]](#)

## Visual Workflows

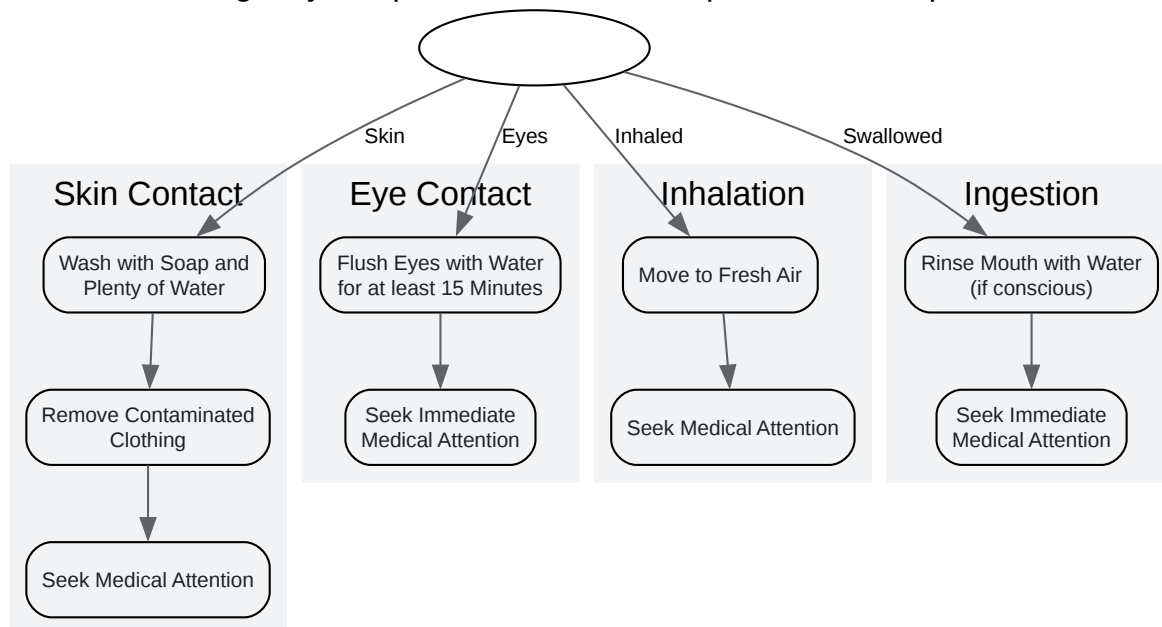
## Safe Handling Workflow for SIMA Phosphoramidite



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Caption: Workflow for the safe handling of SIMA phosphoramidite.

## Emergency Response for SIMA Phosphoramidite Exposure



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Caption: Emergency first aid procedures for exposure to SIMA phosphoramidite.

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## References

- 1. 6-SIMA phosphoramidite | AAT Bioquest [aatbio.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. glenresearch.com [glenresearch.com]

- 5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 6. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 7. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 8. [biosearchtech.a.bigcontent.io](https://biosearchtech.a.bigcontent.io) [[biosearchtech.a.bigcontent.io](https://biosearchtech.a.bigcontent.io)]
- 9. [lumiprobe.com](https://lumiprobe.com) [[lumiprobe.com](https://lumiprobe.com)]
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